

solubility of 2,4,6-trimethylbenzenesulfonohydrazide in organic solvents

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Compound of Interest

Compound Name:	2,4,6- Trimethylbenzenesulfonohydrazide
Cat. No.:	B098524

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An In-depth Technical Guide to the Solubility of **2,4,6-Trimethylbenzenesulfonohydrazide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,4,6-Trimethylbenzenesulfonohydrazide** (also known as mesitylenesulfonohydrazide). Due to a lack of extensive published quantitative data, this guide focuses on the available qualitative solubility information and provides a detailed experimental protocol for determining solubility.

Introduction to 2,4,6-Trimethylbenzenesulfonohydrazide

2,4,6-Trimethylbenzenesulfonohydrazide is an organic compound with the chemical formula $(CH_3)_3C_6H_2SO_2NHNH_2$. It is a white to off-white powder and is utilized as a reagent in organic synthesis. Understanding its solubility is crucial for its application in various chemical reactions, purification processes, and formulation development.

Solubility Data

Quantitative solubility data for **2,4,6-trimethylbenzenesulfonohydrazide** in a wide range of organic solvents is not readily available in published literature. However, qualitative descriptions have been reported by chemical suppliers. This information is summarized in the table below. Additionally, a study on the synthesis of 2,4,6-trimethylbenzenesulfonyl hydrazones, derivatives of the core compound, noted their solubility in dimethyl sulfoxide (DMSO).

Table 1: Qualitative Solubility of **2,4,6-Trimethylbenzenesulfonohydrazide**

Solvent	CAS Number	Solubility	Reference
Chloroform	67-66-3	Slightly Soluble	
Methanol	67-56-1	Slightly Soluble	
Dimethyl Sulfoxide (DMSO)	67-68-5	Soluble (for derivatives)	
Ethanol (96%)	64-17-5	Sufficient for reaction	

Note: One study demonstrated that 0.01 mole of **2,4,6-trimethylbenzenesulfonohydrazide** can be dissolved in 5 mL of 96% ethanol for the purpose of synthesizing hydrazones, suggesting it is sufficiently soluble for this specific reaction condition.

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the qualitative and semi-quantitative determination of the solubility of an organic compound such as **2,4,6-trimethylbenzenesulfonohydrazide**. This protocol is a synthesis of standard laboratory procedures for solubility testing.

Materials and Equipment

- Compound: **2,4,6-trimethylbenzenesulfonohydrazide**
- Solvents: A range of organic solvents (e.g., water, diethyl ether, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄, methanol, ethanol, acetone, dichloromethane, ethyl acetate, DMSO)

- Apparatus:
 - Small test tubes
 - Vortex mixer or glass stirring rods
 - Graduated pipettes or micropipettes
 - Analytical balance
 - Spatula
 - pH paper

General Procedure for Qualitative Solubility Testing

This procedure aims to classify the compound based on its solubility in a series of standard solvents.

- Sample Preparation: Accurately weigh approximately 25 mg of the solid compound or measure 0.05 mL of a liquid sample into a small test tube.
- Solvent Addition: Add 0.75 mL of the desired solvent to the test tube in small portions (e.g., 0.25 mL at a time).
- Mixing: After each addition of the solvent, vigorously shake or vortex the test tube for at least 10-20 seconds to facilitate dissolution.
- Observation: Observe the mixture closely to determine if the compound has completely dissolved. A compound is generally considered soluble if it dissolves to an extent of about 3% (e.g., 25 mg in 0.75 mL).
- Record Results: Record the compound as "soluble," "partially soluble," or "insoluble" in the specific solvent.

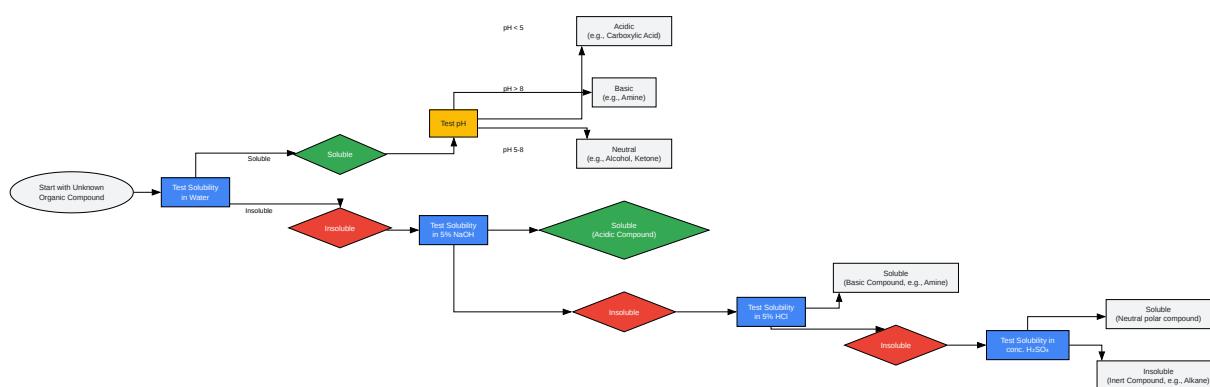
Systematic Solubility Classification

A hierarchical approach is often used to classify the functional groups present in an unknown organic compound based on its solubility.

- **Water Solubility:** Begin by testing the compound's solubility in water. If it is water-soluble, check the pH of the solution with litmus or pH paper to determine if it is acidic, basic, or neutral.
- **Ether Solubility:** For water-soluble compounds, test their solubility in diethyl ether. Compounds soluble in both water and ether are typically small (five or fewer carbon atoms) and contain a polar functional group.
- **Acid/Base Solubility:**
 - If the compound is water-insoluble, test its solubility in 5% NaOH. Solubility in this basic solution suggests the presence of an acidic functional group, such as a carboxylic acid or a phenol.
 - To differentiate between strong and weak acids, test the solubility in 5% NaHCO₃. Only strongly acidic compounds like carboxylic acids will dissolve.
 - If the compound is insoluble in aqueous base, test its solubility in 5% HCl. Solubility in this acidic solution is characteristic of basic compounds, primarily amines.
- **Concentrated Sulfuric Acid:** For compounds insoluble in water, dilute acid, and dilute base, test their solubility in cold, concentrated H₂SO₄. Most compounds containing nitrogen or oxygen, as well as alkenes and aromatic compounds, will dissolve in or react with concentrated sulfuric acid. Compounds that are insoluble in this strong acid are typically alkanes or alkyl halides.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the qualitative analysis of an organic compound's solubility.



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